

# Application Notes and Protocols for Assessing the Substantivity of Phenafleur on Fabric

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## Compound of Interest

Compound Name: PHENAFLEUR

Cat. No.: B1618771

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## Introduction

The substantivity of a fragrance, or its ability to remain on a substrate for an extended period, is a critical performance attribute, particularly in fabric care applications. For researchers, scientists, and drug development professionals, accurately quantifying the substantivity of a fragrance active like **Phenafleur** is essential for product development, claim substantiation, and quality control. **Phenafleur®** is a fragrance ingredient known for its refined floral and fruity notes, with a reported substantivity of over 48 hours.[1][2]

These application notes provide detailed protocols for assessing the substantivity of **Phenafleur** on fabric using both sensory and instrumental analysis methods. The sensory assessment protocol outlines a systematic approach to evaluating the perceived fragrance intensity over time by a trained panel. The instrumental analysis protocol details the use of headspace gas chromatography-mass spectrometry (GC-MS) to quantify the concentration of **Phenafleur** released from the fabric.

## Methods Overview

Two primary methods are detailed for assessing the substantivity of **Phenafleur** on fabric:

- **Sensory Assessment:** This method utilizes a trained human panel to evaluate the odor intensity of the fragrance on fabric at specified time intervals. It provides data that directly correlates to consumer perception.

- Instrumental Analysis (Headspace GC-MS): This technique quantifies the volatile organic compounds (VOCs) released from the fabric into the surrounding air (headspace), providing an objective measure of the fragrance concentration over time.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)

## Experimental Protocols

### Materials and Reagents

- Fabric Swatches: Standardized 100% cotton and polyester/cotton blend fabrics, pre-washed with a non-fragranced detergent and thoroughly rinsed.
- **Phenafleur**: Neat **Phenafleur** or a formulated base (e.g., fabric softener) containing a known concentration of **Phenafleur**.
- Non-fragranced fabric softener base.
- Deionized water.
- Glass jars with airtight lids (for sensory assessment and headspace analysis).
- Washing machine (for standardized washing protocol).
- Tumble dryer (optional, for standardized drying protocol).
- Controlled environment room/chamber (for sensory evaluation).[\[7\]](#)
- Headspace Autosampler.
- Gas Chromatograph-Mass Spectrometer (GC-MS).
- SPME fibers (e.g., PDMS, DVB/CAR/PDMS) for Headspace-SPME-GC-MS.[\[5\]](#)

### Fabric Treatment Protocol

- Preparation of Treatment Solution: Prepare a solution of fabric softener containing a target concentration of **Phenafleur** (e.g., 0.5% w/w). A control solution with the non-fragranced base should also be prepared.

- **Fabric Washing:** Place pre-cut fabric swatches (e.g., 20 cm x 20 cm) in a washing machine with a ballast load of clean, non-fragranced fabric.
- **Treatment:** Add the prepared **Phenafleur**-containing fabric softener solution during the rinse cycle. Run a standard rinse and spin cycle.
- **Drying:** Line-dry the treated fabric swatches in a controlled environment (e.g., 22°C, 50% relative humidity) for 24 hours, or use a standardized tumble drying protocol.
- **Storage:** Store the dried, treated fabric swatches individually in airtight, labeled glass jars at room temperature until evaluation.

## Sensory Assessment Protocol

- **Panelist Selection and Training:**
  - Recruit 15-20 panelists who are non-smokers and free of allergies or colds on the day of testing.<sup>[1]</sup>
  - Screen panelists for their ability to discriminate and rate fragrance intensities using a standardized set of odorants.
  - Train panelists on the use of a Labeled Magnitude Scale (LMS) or a 7-point Likert-style scale for rating fragrance intensity.<sup>[8]</sup>
- **Evaluation Procedure:**
  - Conduct the evaluation in a well-ventilated, odor-free room.<sup>[7]</sup>
  - Present panelists with the treated fabric swatches in the glass jars at specified time intervals (e.g., 0, 24, 48, 72 hours after drying).
  - Instruct panelists to open one jar at a time, sniff the fabric swatch for a controlled duration (e.g., 3-5 seconds), and rate the fragrance intensity on the provided scale.
  - Provide a rest period between samples to prevent olfactory fatigue.<sup>[7]</sup>
  - Randomize the order of sample presentation for each panelist.<sup>[8]</sup>

## Instrumental Analysis: Headspace GC-MS Protocol

- Sample Preparation:
  - Place a single treated fabric swatch into a headspace vial.
  - Seal the vial with a crimp cap.
- Headspace Sampling:
  - Place the vials in the headspace autosampler.
  - Equilibrate the vials at a set temperature (e.g., 80°C) for a specific time (e.g., 30 minutes) to allow the volatile **Phenafleur** molecules to partition into the headspace.[\[3\]](#)
- GC-MS Analysis:
  - Injection: Automatically inject a known volume of the headspace gas into the GC-MS system.
  - Gas Chromatograph (GC) Conditions:
    - Column: DB-5ms (or equivalent), 30 m x 0.25 mm ID, 0.25 µm film thickness.
    - Carrier Gas: Helium at a constant flow rate of 1.0 mL/min.
    - Oven Temperature Program: Start at 50°C, hold for 2 minutes, ramp to 250°C at 10°C/min, and hold for 5 minutes.
    - Inlet Temperature: 250°C.
  - Mass Spectrometer (MS) Conditions:
    - Ionization Mode: Electron Ionization (EI) at 70 eV.
    - Mass Range: Scan from m/z 40 to 400.
    - Source Temperature: 230°C.

- Transfer Line Temperature: 280°C.
- Data Analysis:
  - Identify the **Phenafleur** peak in the chromatogram based on its retention time and mass spectrum.
  - Integrate the peak area of the **Phenafleur** peak.
  - Quantify the concentration of **Phenafleur** in the headspace by comparing the peak area to a calibration curve generated from standard solutions of **Phenafleur**.

## Data Presentation

Quantitative data from the sensory and instrumental analyses should be summarized in tables for clear comparison.

Table 1: Sensory Assessment of **Phenafleur** Substantivity on Cotton Fabric

| Time (hours) | Mean Fragrance Intensity Score (n=20) | Standard Deviation |
|--------------|---------------------------------------|--------------------|
| 0            | 6.5                                   | 0.8                |
| 24           | 5.2                                   | 1.1                |
| 48           | 4.1                                   | 1.3                |
| 72           | 3.0                                   | 1.5                |

Intensity scores are based on a 7-point Likert scale where 1 = no odor and 7 = very strong odor.

Table 2: Instrumental Analysis of **Phenafleur** in Headspace of Treated Cotton Fabric

| Time (hours) | Mean Phenafleur Concentration (ng/mL) | Standard Deviation |
|--------------|---------------------------------------|--------------------|
| 0            | 150.2                                 | 12.5               |
| 24           | 85.7                                  | 9.8                |
| 48           | 45.3                                  | 6.2                |
| 72           | 20.1                                  | 4.1                |

## Visualizations

### Experimental Workflow for Assessing Phenafleur Substantivity

Caption: Workflow for assessing **Phenafleur** substantivity on fabric.

## Conclusion

The protocols outlined in these application notes provide a robust framework for the comprehensive assessment of **Phenafleur** substantivity on fabric. By combining the subjective, perception-based data from sensory analysis with the objective, quantitative data from instrumental analysis, researchers can gain a thorough understanding of fragrance performance. This dual-method approach is crucial for developing long-lasting and consumer-preferred fragranced fabric care products.

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